

Essential Safety and Logistics for Handling 1-(1-Bromoethyl)-4-nitrobenzene

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Compound of Interest

Compound Name: 1-(1-Bromoethyl)-4-nitrobenzene

Cat. No.: B170261

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of **1-(1-Bromoethyl)-4-nitrobenzene** is paramount. This document provides immediate, procedural guidance to minimize risks and streamline laboratory operations.

Chemical Identifier:

- Name: **1-(1-Bromoethyl)-4-nitrobenzene**
- CAS Number: 19935-81-0
- Molecular Formula: C₈H₈BrNO₂

Primary Hazards: This chemical is harmful if swallowed, inhaled, or absorbed through the skin. [1][2] It causes skin, eye, and respiratory tract irritation. [1][3][4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

PPE Category	Specification
Eye Protection	Chemical safety goggles compliant with EN166 (EU) or OSHA's 29 CFR 1910.133 (US) standards are required.[1] A face shield should be used for splash hazards.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene) must be worn.[3] Dispose of contaminated gloves after use.
Skin and Body	A flame-resistant lab coat and appropriate protective clothing are necessary to prevent skin exposure.[1]
Respiratory	Use in a well-ventilated area or under a chemical fume hood.[1][3][5] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges is required.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for safety.

Handling:

- Preparation: Ensure an eyewash station and safety shower are readily accessible.[1]
- Ventilation: Always handle this chemical in a well-ventilated area or a certified chemical fume hood to minimize inhalation exposure.[1][3][5]
- Avoiding Contact: Prevent all personal contact, including inhalation of dust or fumes.[5] Avoid contact with skin and eyes.[3][5]
- Personal Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[1\]](#)[\[3\]](#)
- The storage area should be secured and locked.[\[5\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

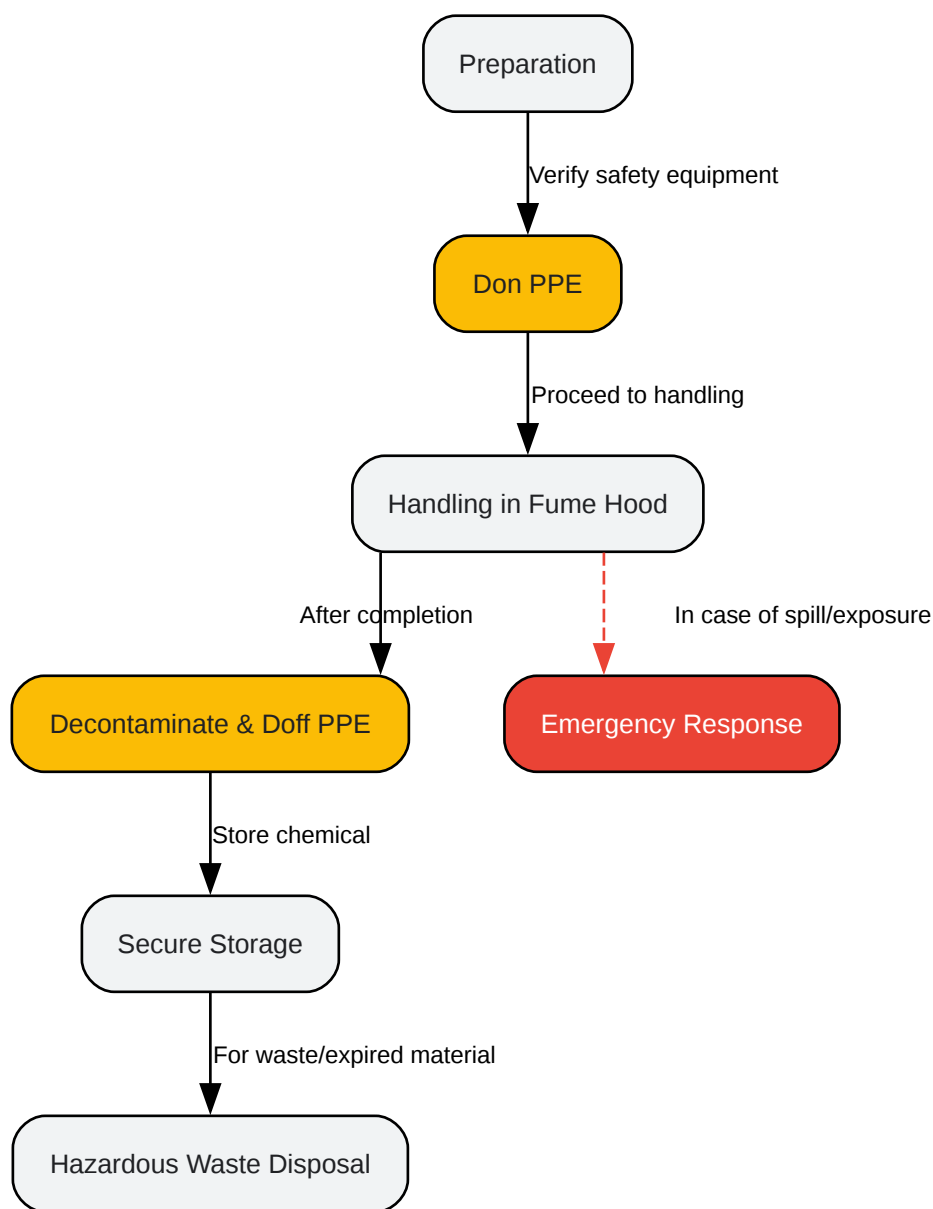
Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Seek immediate medical attention. [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [1] Seek medical attention if irritation persists. [5]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. [1] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. [1] Seek immediate medical attention. [1]
Spill Cleanup	For minor spills, sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal. [3] For major spills, evacuate the area and contact emergency services. [5]

Disposal Plan

Proper disposal of **1-(1-Bromoethyl)-4-nitrobenzene** and its containers is essential to prevent environmental contamination and comply with regulations.

- **Waste Classification:** This material should be treated as hazardous waste.
- **Disposal Method:** Dispose of the chemical and any contaminated materials in accordance with local, regional, and national hazardous waste regulations.^[4]^[5] Do not allow the product to enter drains.^[3]
- **Container Disposal:** Empty containers may still retain hazardous residues and should be disposed of as hazardous waste.^[5]

Workflow for Safe Handling of 1-(1-Bromoethyl)-4-nitrobenzene



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Caption: Workflow for the safe handling of **1-(1-Bromoethyl)-4-nitrobenzene**.

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